

# Application of 4-Methoxycyclohexanol in the Fragrance Industry: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Methoxycyclohexanol

Cat. No.: B098163

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## Introduction

**4-Methoxycyclohexanol** is a synthetic fragrance ingredient valued in the fragrance industry for its subtle and versatile olfactory profile.<sup>[1][2]</sup> This alicyclic alcohol, characterized by a cyclohexane ring substituted with a methoxy group, contributes a faint, sweet odor to fragrance compositions.<sup>[1][2]</sup> Its stability and blending capabilities make it a useful component in a variety of fragrance applications, from fine fragrances to personal care products. This document provides detailed application notes and experimental protocols for the utilization of **4-Methoxycyclohexanol** in fragrance research and development.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **4-Methoxycyclohexanol** is essential for its effective application in fragrance formulations.

| Property          | Value   | Source   |
|-------------------|---|----------|
| Chemical Name     | 4-Methoxycyclohexanol                         | Internal |
| CAS Number        | 18068-06-9                                    | [1]      |
| Molecular Formula | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> | [1]      |
| Molecular Weight  | 130.18 g/mol                                  | [1]      |
| Appearance        | Colorless liquid                              | [1]      |
| Odor Profile      | Faint, sweet                                  | [1][2]   |
| Solubility        | Soluble in most organic liquids               | [3]      |

## Olfactory Properties and Application

While specific quantitative data for the odor threshold and tenacity of **4-Methoxycyclohexanol** are not readily available in public literature, its general olfactory character is described as a faint, sweet note.[1][2] For context, the parent compound, cyclohexanol, has a camphor-like odor with a reported odor threshold ranging from 0.05 to 0.15 ppm.[3] The methoxy group in the 4-position is expected to modulate this profile, reducing the camphoraceous notes and introducing a sweeter character.

## Olfactory Profile Summary

| Parameter             | Description  | Notes  |
|-----------------------|--|--|
| Odor Type             | Sweet, Faint   | Based on available descriptions.[1][2]   |
| Odor Threshold        | Data not available. Expected to be in the ppm to ppb range.                                  | For comparison, cyclohexanol has an odor threshold of 0.05-0.15 ppm.[3]        |
| Tenacity              | Data not available. As a semi-volatile alcohol, it is expected to function as a middle note. | Tenacity is influenced by factors such as vapor pressure and molecular weight. |
| Recommended Use Level | 0.5% to 5% in fragrance concentrate  | General recommendation based on common use levels for similar materials.       |

## Applications in Fragrance Compositions

**4-Methoxycyclohexanol** is a versatile ingredient that can be incorporated into a wide array of fragrance types:

- **Floral Accords:** Its subtle sweetness can enhance the natural character of floral notes like jasmine, rose, and lily of the valley, providing a soft, rounding effect.
- **Fruity Compositions:** In combination with fruity esters and aldehydes, it can add a touch of sweetness and body, balancing the sharpness of some fruit notes.
- **Woody and Musky Blends:** It can act as a bridge between the top and base notes, smoothing the transition and adding a clean, slightly sweet facet.
- **Functional Fragrances:** Due to its expected stability, it is suitable for use in personal care products such as lotions, soaps, and shampoos, as well as in household products.

## Experimental Protocols

The following protocols provide detailed methodologies for the synthesis, stability testing, and sensory evaluation of **4-Methoxycyclohexanol** for fragrance applications.

## Synthesis of 4-Methoxycyclohexanol

A common and efficient method for the synthesis of **4-Methoxycyclohexanol** is the catalytic hydrogenation of 4-methoxyphenol.[\[4\]](#)

Objective: To synthesize **4-Methoxycyclohexanol** from 4-methoxyphenol via catalytic hydrogenation.

Materials:

- 4-Methoxyphenol (p-hydroxyanisole)
- Methanol
- 5% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas
- High-pressure autoclave reactor
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a high-pressure autoclave, dissolve 400 g of 4-methoxyphenol in 450 mL of methanol.[\[4\]](#)
- Carefully add 40 g of 5 wt% palladium on carbon catalyst to the solution.[\[4\]](#)
- Seal the autoclave and purge with nitrogen gas to remove air.
- Pressurize the reactor with hydrogen gas to 7 MPa.[\[4\]](#)
- Heat the reaction mixture to 140 °C while stirring continuously for 5 hours.[\[4\]](#)

- After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the Pd/C catalyst.
- Concentrate the filtrate using a rotary evaporator to remove the methanol solvent.
- Purify the crude product by distillation under reduced pressure to obtain **4-Methoxycyclohexanol**.

Expected Yield: Approximately 98.5% with a purity of about 97%.<sup>[4]</sup>

Safety Precautions: This synthesis involves flammable solvents and high-pressure hydrogen gas. All procedures should be carried out in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn.

## Stability Testing Protocol

Stability testing is crucial to evaluate the performance of **4-Methoxycyclohexanol** in a finished fragrance product under various conditions over time.

Objective: To assess the physical and chemical stability of a fragrance formulation containing **4-Methoxycyclohexanol**.

Materials:

- Fragrance formulation containing a known concentration of **4-Methoxycyclohexanol**.
- Control fragrance formulation without **4-Methoxycyclohexanol**.
- Glass vials with airtight seals.
- Oven capable of maintaining a constant temperature (e.g., 40°C).
- Refrigerator/freezer for freeze-thaw cycles.
- UV light chamber.

- Gas Chromatograph-Mass Spectrometer (GC-MS).
- pH meter.
- Viscometer.

#### Procedure:

- Sample Preparation: Prepare multiple aliquots of the test and control fragrance formulations in sealed glass vials.
- Accelerated Stability (Heat):
  - Place a set of test and control samples in an oven at 40°C.
  - Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for changes in color, clarity, odor, pH, and viscosity.
  - Analyze the chemical composition using GC-MS to monitor for degradation of **4-Methoxycyclohexanol** and other fragrance components.
- Freeze-Thaw Stability:
  - Subject another set of samples to three cycles of freezing (-10°C for 24 hours) followed by thawing at room temperature (25°C for 24 hours).
  - After the final cycle, evaluate the samples for any physical changes such as phase separation or crystallization.
- Light Stability (Photostability):
  - Expose a set of samples in clear glass vials to a controlled UV light source.
  - Simultaneously, keep a set of control samples wrapped in aluminum foil to protect them from light.
  - Evaluate the samples at predetermined time points for any changes in color and odor.

- Real-Time Stability:
  - Store a set of samples under ambient conditions (e.g., 25°C/60% RH).
  - Evaluate these samples at longer intervals (e.g., 3, 6, 12, 24 months) to determine the shelf life of the product.

Data Analysis: Compare the results of the test samples to the control samples at each time point. Any significant changes in the physical or chemical properties may indicate an instability issue.

## Sensory Evaluation Protocol

Sensory evaluation is essential to understand the olfactory contribution of **4-Methoxycyclohexanol** to a fragrance and its perception by consumers.

Objective: To determine the olfactory profile and impact of **4-Methoxycyclohexanol** in a fragrance blend through sensory panel analysis.

Materials:

- Test fragrance containing **4-Methoxycyclohexanol**.
- Control fragrance without **4-Methoxycyclohexanol**.
- Odor-free smelling strips (mouillettes).
- Sensory evaluation booths with controlled ventilation and lighting.
- A panel of trained sensory analysts or a consumer panel.
- Questionnaires for data collection.

Procedure:

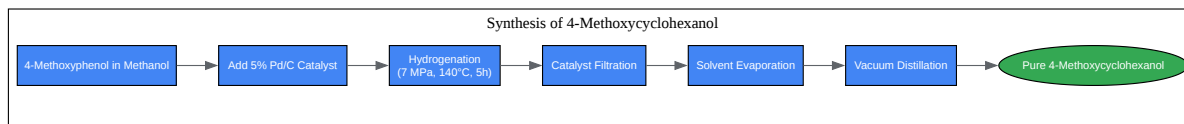
- Panel Selection and Training:
  - Recruit a panel of individuals with a good sense of smell and the ability to describe odors.

- For a trained panel, provide training on identifying and rating the intensity of different odor attributes.
- Sample Preparation and Presentation:
  - Dip smelling strips into the test and control fragrances to a depth of 1 cm.
  - Allow the solvent to evaporate for a few seconds.
  - Present the coded smelling strips to the panelists in a randomized and balanced order to avoid bias.
- Evaluation Method (Descriptive Analysis):
  - Ask panelists to evaluate and rate the intensity of various pre-defined olfactory attributes (e.g., sweet, floral, fruity, woody) for both the top, middle, and base notes.
  - Include an "other" category for any additional descriptors panelists may identify.
  - Use a labeled magnitude scale (e.g., 0 = not perceptible, 10 = very strong) for intensity ratings.
- Data Collection:
  - Panelists will record their assessments on the provided questionnaires.
- Data Analysis:
  - Analyze the collected data statistically (e.g., using ANOVA) to determine if there are significant differences in the perceived odor profiles of the test and control fragrances.
  - Generate a spider web or radar plot to visualize the differences in the sensory profiles.

## Visualizations

## Synthesis Workflow

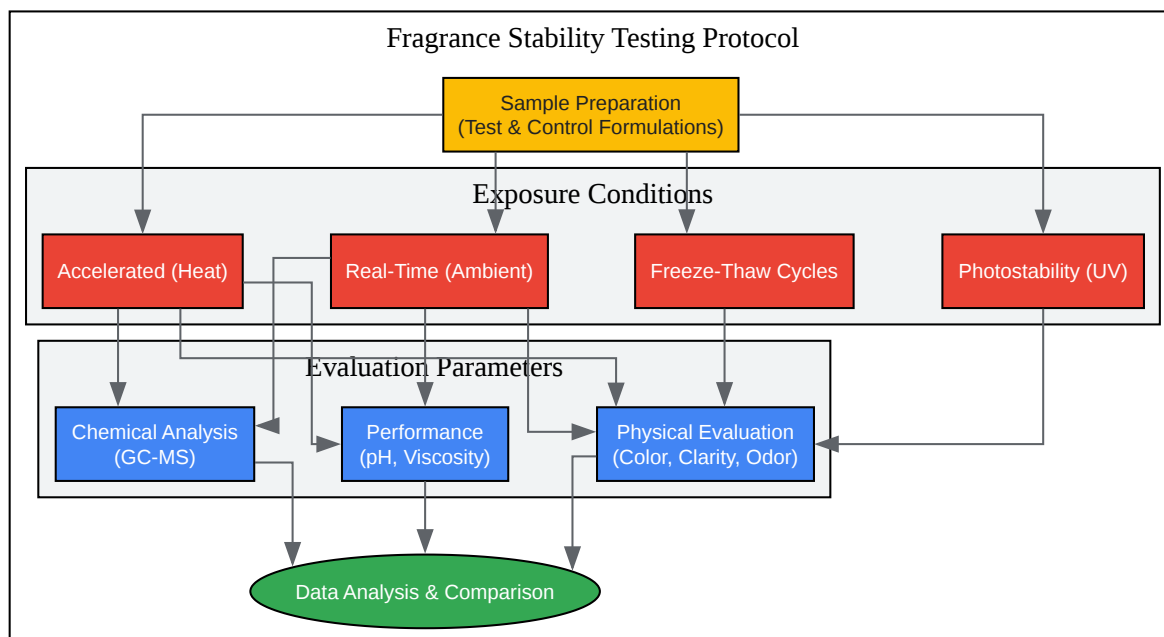




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Caption: Workflow for the synthesis of **4-Methoxycyclohexanol**.

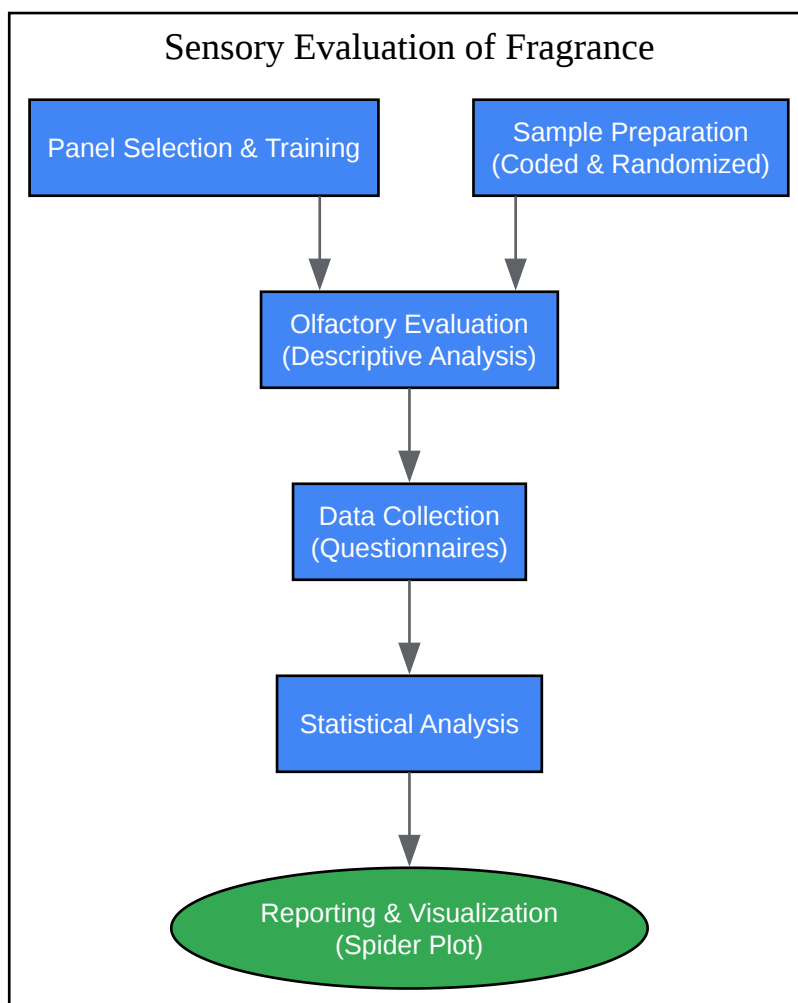
## Fragrance Stability Testing Workflow



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Caption: Workflow for fragrance stability testing.

## Sensory Evaluation Process



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Caption: Process flow for sensory evaluation.

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